

Stellar Nucleosynthesis of Nickel-62: A Technical Guide

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Compound of Interest

Compound Name: NICKEL-62

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Abstract

Nickel-62 (^{62}Ni) holds a unique position in nuclear astrophysics as the most tightly bound nucleus in terms of binding energy per nucleon. Its synthesis in stars is a complex interplay of various nucleosynthetic processes occurring in diverse stellar environments. This technical guide provides an in-depth exploration of the stellar nucleosynthesis of ^{62}Ni , detailing the primary astrophysical sites, the governing reaction pathways, and the experimental methodologies used to elucidate these processes. Quantitative data are summarized in structured tables for comparative analysis, and key processes are visualized through detailed diagrams to facilitate a comprehensive understanding for researchers, scientists, and professionals in drug development who may utilize isotopic data in their respective fields.

Introduction

The cosmic origin of the elements is a cornerstone of modern astrophysics. While elements lighter than iron are primarily forged through fusion reactions in stellar interiors, the production of iron-peak and heavier elements involves more complex processes. **Nickel-62** is of particular interest due to its maximal nuclear binding energy, making it a significant endpoint in stellar nucleosynthesis.^[1] Understanding the stellar pathways leading to the formation of ^{62}Ni provides crucial insights into the physics of stellar evolution, supernova explosions, and the chemical enrichment of the galaxy.

Astrophysical Sites and Nucleosynthetic Processes

The synthesis of ^{62}Ni is not attributed to a single stellar environment but is rather the result of contributions from several key astrophysical sites and processes.

Asymptotic Giant Branch (AGB) Stars and the s-Process

Low- to intermediate-mass stars (approximately 0.8 to 8 solar masses) evolve into Asymptotic Giant Branch (AGB) stars in their later stages. Within the helium-burning shells of these stars, the slow neutron capture process (s-process) is a significant contributor to the production of ^{62}Ni .^{[2][3]} The s-process involves the gradual capture of neutrons by seed nuclei, followed by beta decay if the newly formed isotope is unstable.^[3] The primary neutron sources in AGB stars are the $^{13}\text{C}(\alpha, n)^{16}\text{O}$ and $^{22}\text{Ne}(\alpha, n)^{25}\text{Mg}$ reactions.^{[4][5]} The s-process path methodically builds up heavier elements from iron-peak seed nuclei, including the stable isotopes of nickel.

Supernovae: The Engines of Explosive Nucleosynthesis

Supernova explosions provide the extreme conditions of temperature and density necessary for the rapid synthesis of a wide range of elements, including ^{62}Ni .

Type Ia supernovae, the thermonuclear explosions of carbon-oxygen white dwarfs in binary systems, are significant producers of iron-peak elements.^{[6][7]} During these explosions, explosive silicon burning occurs, where a quasi-equilibrium of nuclear reactions leads to the formation of various isotopes, including ^{62}Ni .^[1] The final abundances of the nickel isotopes are sensitive to the progenitor metallicity and the specific explosion model.

Massive stars (> 8 solar masses) end their lives in core-collapse supernovae. The shock wave from the collapsing core heats the overlying layers of the star, triggering explosive nucleosynthesis. In the inner regions, where temperatures exceed 3.5 GK, incomplete silicon burning and alpha-rich freeze-out occur, leading to the production of ^{56}Ni , which subsequently decays to iron, and also directly synthesizing stable nickel isotopes like ^{62}Ni .^{[2][8]}

Quantitative Data

The following tables summarize key quantitative data related to the stellar nucleosynthesis of **Nickel-62**.

Isotopic Abundances of Nickel

Isotope	Solar Abundance (%) ^[9]
⁵⁸ Ni	68.077
⁶⁰ Ni	26.223
⁶¹ Ni	1.140
⁶² Ni	3.634
⁶⁴ Ni	0.926

Key Nuclear Reactions and Decay Data

Reaction/Decay	Q-value (MeV)	Half-life	Notes
⁶¹ Ni(n,γ) ⁶² Ni	10.597	-	A key reaction in the s-process.
⁵⁸ Fe(α,γ) ⁶² Ni	6.533	-	A potential reaction pathway in alpha-rich environments.
⁶² Cu → ⁶² Ni + e ⁺ + νe	3.947	9.67 min ^{[10][11]}	A precursor in some explosive burning scenarios. ^{[10][11]}
⁶² Zn → ⁶² Cu + e ⁺ + νe	1.631	9.193 h ^[12]	A precursor to ⁶² Cu. ^[12]

Comparative Nucleosynthetic Yields of ⁶²Ni in Supernova Models

The yield of ⁶²Ni in supernova explosions is dependent on the specific model parameters, such as the progenitor mass and metallicity. Below is a comparative summary from various theoretical models.

Supernova Model	Progenitor Mass/System	Metallicity (Z)	^{62}Ni Yield (Solar Masses)	Reference
Type Ia (Delayed Detonation)	Chandrasekhar Mass	Solar	$\sim 1.5 \times 10^{-5}$	[13]
Type Ia (Sub-Chandrasekhar)	$1.06 M_{\odot}$	Solar	$\sim 4.0 \times 10^{-6}$	[13]
Core-Collapse ($15 M_{\odot}$)	$15 M_{\odot}$	Solar	Varies with explosion energy	[14][15]
Core-Collapse ($25 M_{\odot}$)	$25 M_{\odot}$	Solar	Varies with explosion energy	[14][15]

Note: Yields can vary significantly between different model assumptions and explosion physics.

Experimental Protocols

The determination of nuclear reaction rates crucial for stellar nucleosynthesis models relies on sophisticated experimental techniques.

Measurement of (n, γ) Cross Sections

A key reaction in the s-process production of ^{62}Ni is $^{61}\text{Ni}(n,\gamma)^{62}\text{Ni}$. The cross-section of this reaction at stellar energies is measured using time-of-flight (TOF) facilities like n_TOF at CERN.

Experimental Workflow:

- **Neutron Beam Production:** A high-energy proton beam from a synchrotron impinges on a spallation target (e.g., lead), producing a broad spectrum of neutrons.[16]
- **Time-of-Flight Measurement:** The neutrons travel down a long flight path (e.g., ~ 185 meters at n_TOF EAR1), and their energy is determined by their time of arrival at the experimental station.[2]
- **Target Preparation:** A highly enriched, thin foil of the isotope of interest (e.g., ^{61}Ni) is placed in the neutron beam.

- **Gamma-Ray Detection:** The prompt gamma-rays emitted from the (n, γ) reaction are detected by a surrounding array of scintillators or germanium detectors.[\[10\]](#)[\[17\]](#) A total absorption calorimeter can be used to measure the total energy of the gamma-ray cascade.[\[2\]](#)[\[18\]](#)
- **Data Acquisition and Analysis:** The time-of-flight information is correlated with the detected gamma-ray events to determine the neutron capture yield as a function of neutron energy. This yield is then used to calculate the reaction cross-section.

Accelerator Mass Spectrometry (AMS) for Reaction Product Quantification

For reactions producing long-lived radioactive isotopes, such as $^{62}\text{Ni}(n,\gamma)^{63}\text{Ni}$, direct counting of the product nuclei is often more feasible than decay counting. Accelerator Mass Spectrometry (AMS) is a highly sensitive technique for this purpose.[\[19\]](#)[\[20\]](#)

Experimental Protocol:

- **Sample Preparation:** Following irradiation of the target material (e.g., ^{62}Ni), the sample is chemically processed to extract the nickel and remove any isobaric interference (e.g., ^{63}Cu). This may involve electrodisolution and the formation of nickel carbonyl gas for purification.
- **Ion Source:** The purified nickel sample is placed in the ion source of the AMS system, where it is sputtered to produce a beam of negative ions.[\[9\]](#)
- **Acceleration and Stripping:** The negative ions are accelerated to high energies (MeV) in a tandem accelerator. In the terminal of the accelerator, the ions pass through a thin foil or gas, which strips off multiple electrons, destroying molecular isobars and creating highly charged positive ions.[\[9\]](#)
- **Mass and Charge State Selection:** A series of magnets and electrostatic analyzers are used to select the ions of the desired mass and charge state (e.g., ^{63}Ni).
- **Detection:** The selected ions are then directed to a detector that can count individual ions, allowing for a precise measurement of the isotopic ratio (e.g., $^{63}\text{Ni}/^{62}\text{Ni}$).[\[20\]](#)

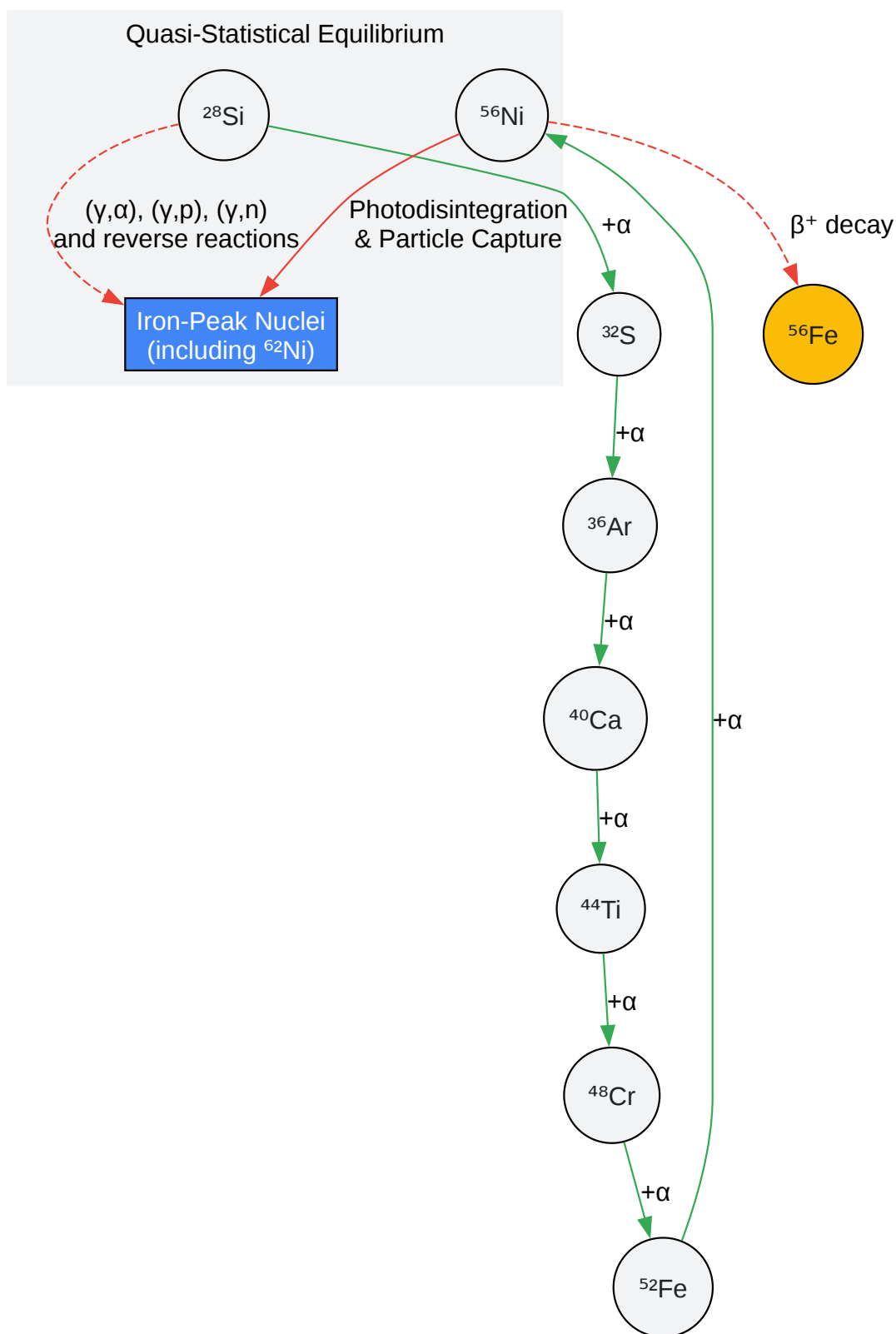
Visualizations of Nucleosynthesis Pathways

The following diagrams, generated using the DOT language, illustrate the key reaction pathways for the synthesis of **Nickel-62**.



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Caption: The s-process pathway to **Nickel-62** in AGB stars.



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Caption: Simplified silicon burning and alpha-rich freeze-out pathway.

Conclusion

The stellar nucleosynthesis of **Nickel-62** is a multifaceted process, with significant contributions from both quiescent stellar evolution in AGB stars and explosive events like supernovae. The s-process in AGB stars provides a steady production pathway, while explosive silicon burning and related processes in supernovae are responsible for the bulk of the iron-peak elements, including ^{62}Ni . The precise yields are sensitive to the astrophysical conditions, highlighting the importance of accurate nuclear reaction data obtained through sophisticated experimental techniques. Continued research, combining theoretical modeling with experimental measurements, will further refine our understanding of the cosmic origins of this uniquely stable nucleus.

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References

- 1. archive.int.washington.edu [archive.int.washington.edu]
- 2. The ^{234}U Neutron Capture Cross Section Measurement at the n_TOF Facility (Conference) | OSTI.GOV [osti.gov]
- 3. s-process - Wikipedia [en.wikipedia.org]
- 4. arxiv.org [arxiv.org]
- 5. research-portal.uu.nl [research-portal.uu.nl]
- 6. ucolick.org [ucolick.org]
- 7. icts.res.in [icts.res.in]
- 8. Silicon-burning process - Wikipedia [en.wikipedia.org]
- 9. sites.iiserpune.ac.in [sites.iiserpune.ac.in]
- 10. tandfonline.com [tandfonline.com]
- 11. researchgate.net [researchgate.net]
- 12. aanda.org [aanda.org]

- 13. resolve.cambridge.org [resolve.cambridge.org]
- 14. iris.unitn.it [iris.unitn.it]
- 15. 50Cr and 53Cr neutron capture cross sections measurement at the n_TOF facility at CERN [arxiv.org]
- 16. Research Portal [laro.lanl.gov]
- 17. [nucl-ex/0406009] The stellar (n,gamma) cross section of ⁶²Ni [arxiv.org]
- 18. journals.uair.arizona.edu [journals.uair.arizona.edu]
- 19. hep.ucsb.edu [hep.ucsb.edu]
- 20. rerf.or.jp [rerf.or.jp]
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